

Application Notes and Protocols: AZ'9567 Stock Solution Preparation

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Compound of Interest

Compound Name: AZ'9567

Cat. No.: B15608503

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Introduction

AZ'9567 is a potent and selective allosteric inhibitor of Methionine Adenosyltransferase 2A (MAT2A).[1][2] MAT2A is a critical enzyme that catalyzes the synthesis of S-adenosylmethionine (SAM), the universal methyl donor for a vast array of cellular methylation reactions that impact gene expression, protein function, and metabolism.[3][4] By inhibiting MAT2A, **AZ'9567** disrupts these processes, showing a selective antiproliferative effect in cancer cells with specific genetic deletions, such as MTAP (methylthioadenosine phosphorylase).[2] These application notes provide detailed protocols for the preparation of **AZ'9567** stock solutions for in vitro research applications.

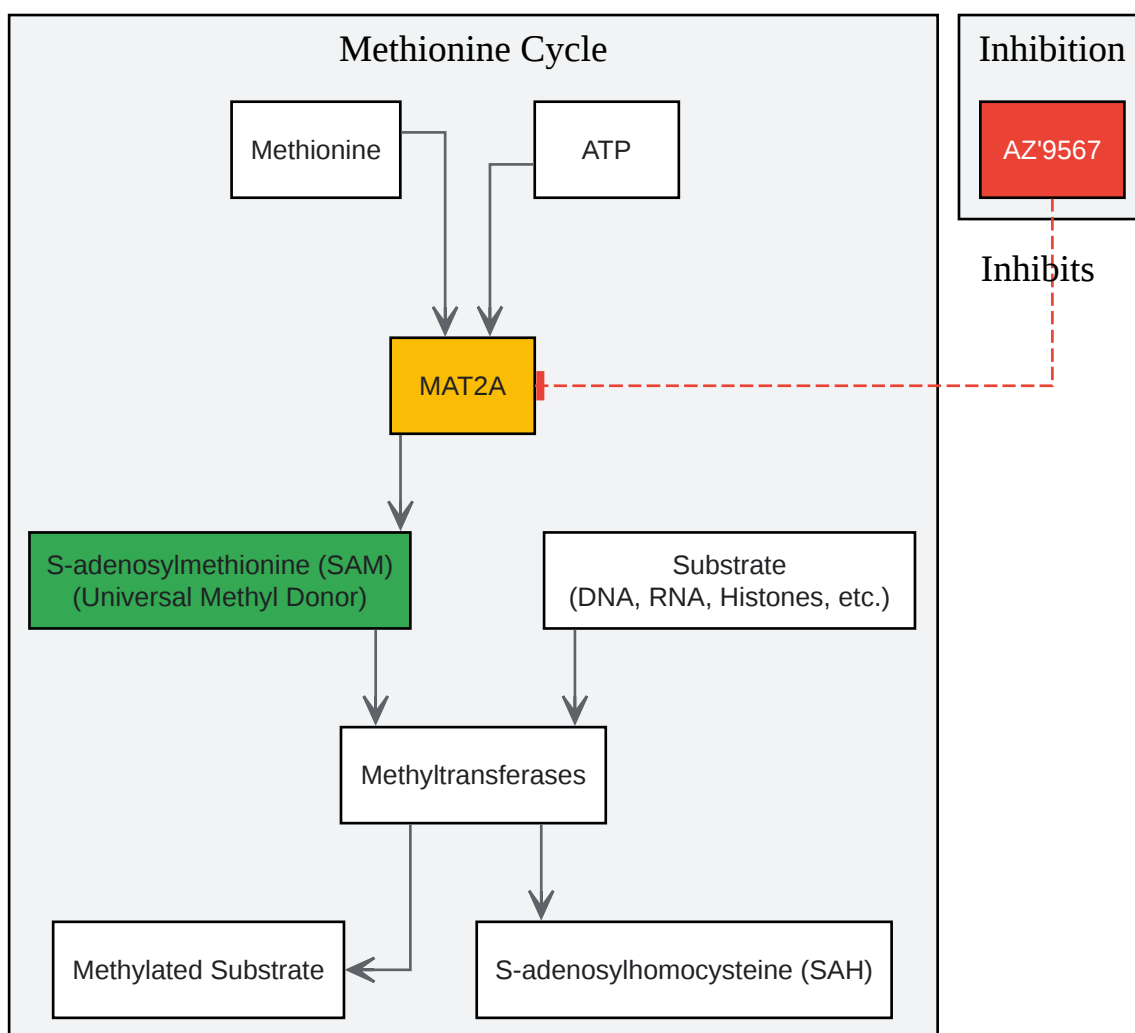
Physicochemical Properties and Storage

A summary of the key physicochemical properties of **AZ'9567** is provided in the table below. Adherence to the recommended storage conditions is crucial to maintain the stability and activity of the compound.

Property	Value
Molecular Formula	C ₂₄ H ₁₉ F ₂ N ₅ O ₂
Molecular Weight	447.44 g/mol [1][5]
Appearance	White to off-white solid[1][2]
Solubility	Soluble in DMSO (up to 62.5 mg/mL or 139.68 mM)[1][5]
Storage of Solid	Store at -20°C for up to 3 years[1]
Storage of Stock Solution	Store in aliquots at -80°C for up to 6 months or -20°C for up to 1 month[1]

MAT2A Signaling Pathway and Mechanism of AZ'9567 Inhibition

AZ'9567 functions by inhibiting the enzymatic activity of MAT2A, which plays a central role in the methionine cycle. The diagram below illustrates the pathway and the point of inhibition.



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MAT2A signaling pathway and the inhibitory action of **AZ'9567**.

Experimental Protocol: Preparation of a 10 mM AZ'9567 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AZ'9567** in Dimethyl Sulfoxide (DMSO).

Materials:

- **AZ'9567** powder

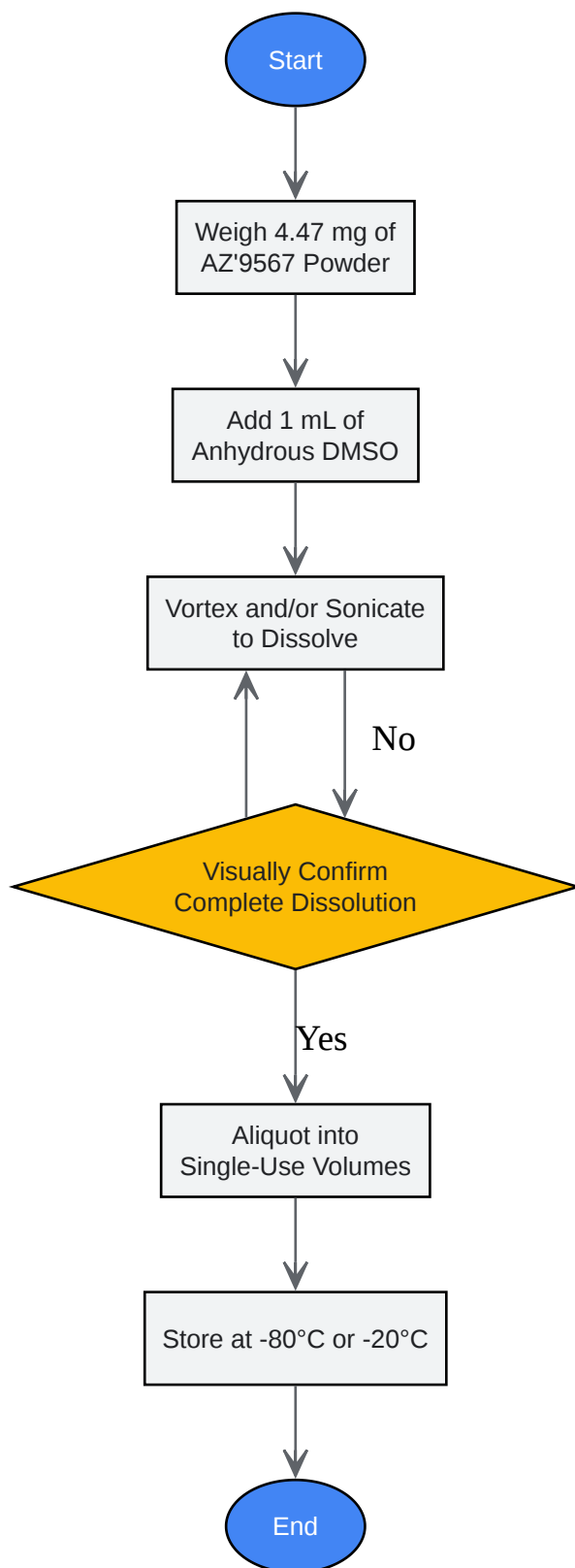
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Ultrasonic bath (optional, but recommended)[1][5]
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Procedure:

- **Pre-weighing Preparation:** Before handling the compound, ensure that you are wearing the appropriate PPE. Bring the vial of **AZ'9567** powder to room temperature before opening to prevent condensation of moisture.
- **Weighing AZ'9567:** Carefully weigh out 4.47 mg of **AZ'9567** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **AZ'9567** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate the tube in an ultrasonic bath for 5-10 minutes.[1][5] Visually inspect the solution to ensure that all solid has dissolved and the solution is clear.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[3]
- **Long-term Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1]

Experimental Workflow: Stock Solution Preparation

The following diagram outlines the key steps in the preparation of the **AZ'9567** stock solution.



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Workflow for preparing **AZ'9567** stock solution.

Safety Precautions

AZ'9567 is a bioactive molecule and should be handled with care. Always use appropriate personal protective equipment, including a lab coat, safety glasses, and chemical-resistant gloves. Handle the compound in a well-ventilated area or a chemical fume hood. In case of contact with skin or eyes, rinse immediately with plenty of water. Consult the Safety Data Sheet (SDS) for more detailed safety information.

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